

Solubility Profile of 2-Aminothiazole-5-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Aminothiazole-5-carboxylic acid

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Abstract

This technical guide provides a comprehensive overview of the solubility of **2-aminothiazole-5-carboxylic acid** in common organic solvents. Despite a thorough review of scientific literature and chemical databases, quantitative solubility data for **2-aminothiazole-5-carboxylic acid** remains largely unpublished. This document addresses this data gap by providing a qualitative assessment of its expected solubility based on its physicochemical properties and the known solubility of structurally related compounds. Furthermore, it outlines a detailed, standardized experimental protocol for the quantitative determination of its solubility. This guide is intended to be a valuable resource for researchers, chemists, and pharmaceutical scientists working with this compound, enabling them to develop effective formulation and analytical strategies.

Introduction

2-Aminothiazole-5-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its structural motif is a key component in a variety of biologically active molecules. A fundamental understanding of its solubility in various organic solvents is crucial for its synthesis, purification, formulation, and the development of analytical methods. This guide aims to provide a thorough understanding of the solubility characteristics of this compound.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C4H4N2O2S	[1] [2]
Molecular Weight	144.15 g/mol	[1] [3]
Melting Point	214-216 °C	[1]
pKa	(Predicted) ~2-3 for the carboxylic acid, ~4-5 for the aminothiazole ring	N/A
LogP	0.06	[1]

The presence of both a carboxylic acid and an amino group makes **2-aminothiazole-5-carboxylic acid** an amphoteric molecule. This suggests that its solubility will be highly dependent on the pH of the medium. The positive LogP value indicates a slight preference for lipophilic environments over hydrophilic ones, although it is close to zero, suggesting some solubility in both polar and non-polar solvents.

Qualitative Solubility Assessment

While specific quantitative data is not available in the public domain, a qualitative assessment of the solubility of **2-aminothiazole-5-carboxylic acid** in common organic solvents can be inferred from its structure and from data on analogous compounds.

Expected Solubility:

- High Solubility: In polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), due to their ability to form strong hydrogen bonds with both the carboxylic acid and the amino group.
- Moderate to Good Solubility: In polar protic solvents like methanol and ethanol. The parent compound, 2-aminothiazole, is known to be soluble in alcohols^[4]. The carboxylic acid group should also contribute to solubility in these solvents. A related compound, 2-amino-5-methylthiazole, is also reported to be soluble in methanol^[5].

- Low Solubility: In less polar solvents such as acetone and ethyl acetate. While some interaction is possible, the high crystallinity and polar functional groups of the solute will likely limit its dissolution.
- Very Low to Insoluble: In non-polar solvents like toluene, hexane, and diethyl ether. The parent 2-aminothiazole is soluble in diethyl ether, but the addition of the polar carboxylic acid group is expected to significantly decrease solubility in such non-polar media[4].

It is important to note that the stability of 2-aminothiazole derivatives in DMSO stock solutions can be a concern, with potential for degradation over time, especially when subjected to multiple freeze-thaw cycles[6].

Quantitative Solubility Data

As of the date of this guide, a comprehensive search of scientific databases and chemical supplier information did not yield any tabulated quantitative solubility data for **2-aminothiazole-5-carboxylic acid** in common organic solvents. The following table is provided as a template for researchers to populate as data becomes available.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Methanol	25	Data not available	Data not available
Ethanol	25	Data not available	Data not available
Acetone	25	Data not available	Data not available
Acetonitrile	25	Data not available	Data not available
Tetrahydrofuran (THF)	25	Data not available	Data not available
Dimethyl Sulfoxide (DMSO)	25	Data not available	Data not available
Dimethylformamide (DMF)	25	Data not available	Data not available
Toluene	25	Data not available	Data not available
Hexane	25	Data not available	Data not available

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-aminothiazole-5-carboxylic acid**, based on the isothermal saturation method.

5.1. Materials

- **2-Aminothiazole-5-carboxylic acid** (purity >99%)
- Selected organic solvents (analytical grade or higher)
- Thermostatically controlled shaker or incubator
- Calibrated analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)

5.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-aminothiazole-5-carboxylic acid** to a series of vials, each containing a known volume of a specific organic solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The equilibration time should be determined experimentally by taking

measurements at different time points until the concentration of the solute in the supernatant remains constant.

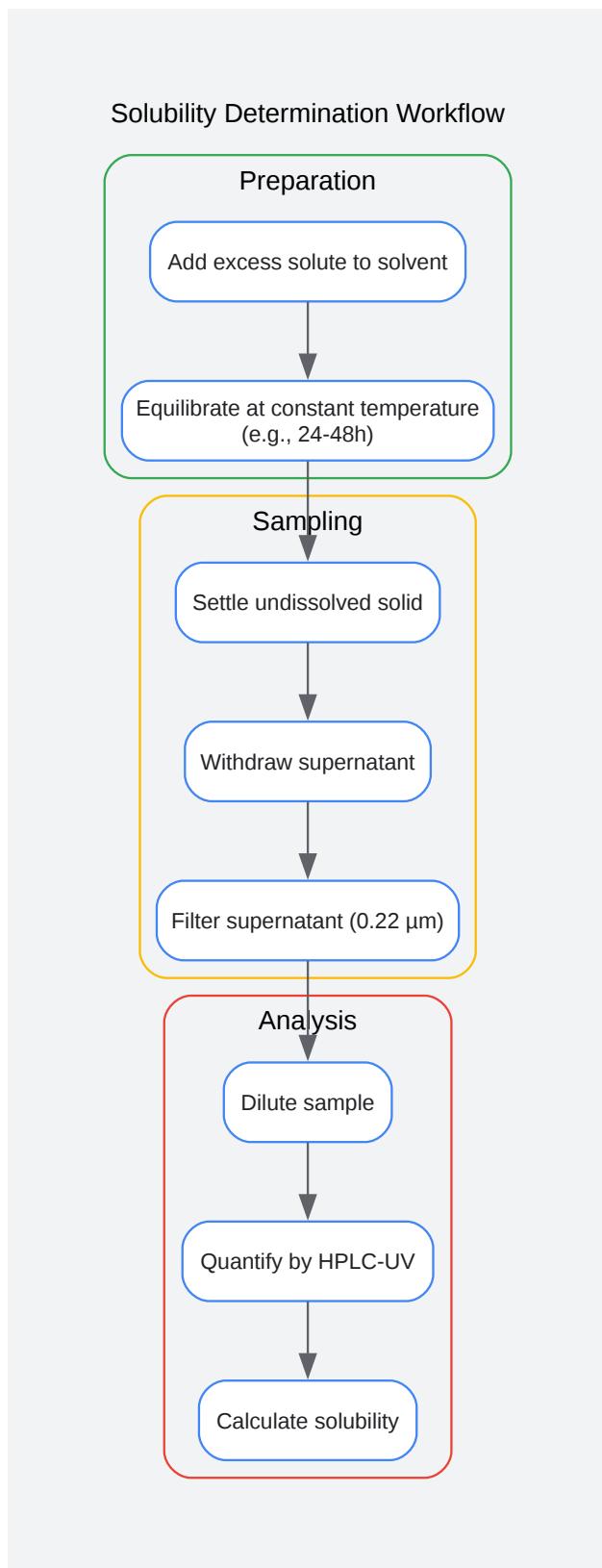
- Sample Processing:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the undissolved solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Filter the aliquot through a 0.22 μ m syringe filter to remove any suspended particles.
- Analysis:
 - Accurately dilute the filtered supernatant with a suitable solvent (usually the same solvent used for dissolution or a mobile phase component) to a concentration within the calibration range of the analytical method.
 - Quantify the concentration of **2-aminothiazole-5-carboxylic acid** in the diluted sample using a validated HPLC-UV method.

5.3. HPLC-UV Method Development (Example)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic modifier (e.g., acetonitrile or methanol). The exact ratio should be optimized for good peak shape and retention time.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Determined by measuring the UV absorbance spectrum of **2-aminothiazole-5-carboxylic acid** to find the wavelength of maximum absorbance (λ_{max}).
- Calibration: Prepare a series of standard solutions of known concentrations of **2-aminothiazole-5-carboxylic acid** and generate a calibration curve.

Visualizing the Workflow

The following diagrams illustrate the logical relationships and workflows described in this guide.



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Caption: A flowchart illustrating the key steps in the experimental determination of solubility using the isothermal saturation method.

Conclusion

This technical guide has provided a comprehensive overview of the solubility of **2-aminothiazole-5-carboxylic acid**. While quantitative data is currently lacking in the literature, a qualitative assessment based on its chemical structure offers valuable guidance for solvent selection. The detailed experimental protocol provided herein offers a standardized approach for researchers to determine the solubility of this compound in various organic solvents, thereby facilitating its application in research and development. The availability of accurate solubility data is essential for the continued exploration of the therapeutic potential of **2-aminothiazole-5-carboxylic acid** and its derivatives.

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